

Advanced Protocols for N-Functionalization of 1,10-Diaza-18-Crown-6

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Compound of Interest

Compound Name: *1,4,10,13-Tetraoxa-7,16-diazacyclooctadecane*

CAS No.: 23978-55-4

Cat. No.: B1218665

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Application Note: AN-SYN-DA18C6-01

Abstract

1,10-Diaza-18-crown-6 (DA18C6) represents a critical scaffold in host-guest chemistry, serving as the parent macrocycle for "lariat ethers," cryptands, and fluorescent chemosensors. Unlike its oxygenated counterpart (18-crown-6), the presence of two secondary amine donors allows for facile covalent modification without disrupting the macrocyclic core. This guide details high-fidelity protocols for the symmetric bis-functionalization and the challenging asymmetric mono-functionalization of DA18C6. Special emphasis is placed on purification strategies to overcome the "silica streaking" phenomenon common to polyamine macrocycles.

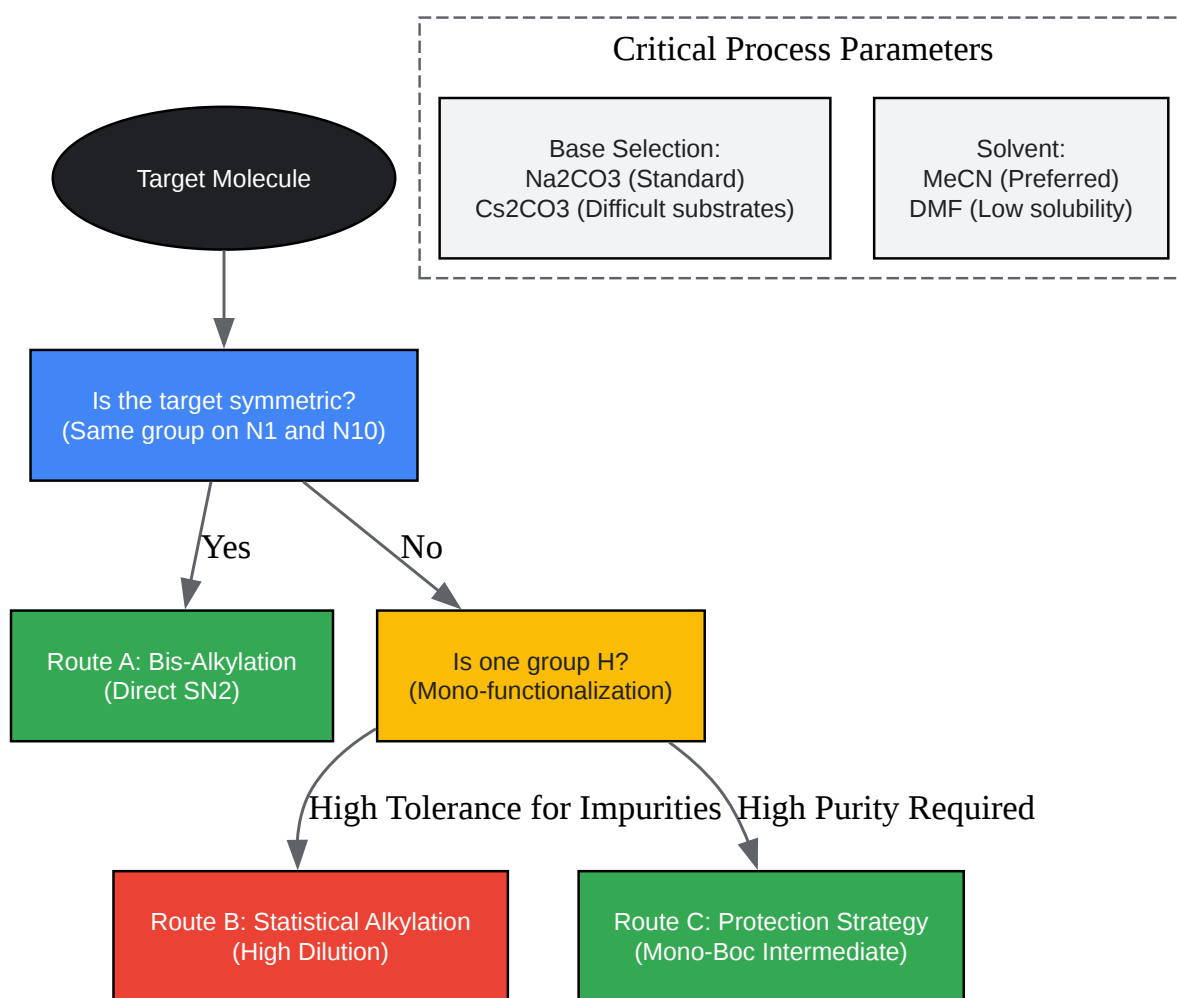
Part 1: Strategic Planning & Chemical Logic

The Nucleophilic Platform

The secondary amines at positions 1 and 10 function as "soft" nucleophiles within a "hard" ether framework. This duality dictates the synthetic strategy:

- **Reactivity:** The amines are highly nucleophilic but sterically accessible.
- **Solubility:** The macrocycle is amphiphilic, soluble in water, chlorinated solvents, and polar aprotic solvents (MeCN, DMF).
- **Purification Challenge:** The basic nitrogens interact strongly with acidic silanol groups on silica gel, leading to poor separation and yield loss.

Decision Matrix: Synthesis Route Selection



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Figure 1: Strategic decision tree for selecting the appropriate functionalization pathway.

Part 2: Experimental Protocols

Pre-Protocol: Purification of Starting Material

Commercial DA18C6 often contains oligomeric impurities. Before functionalization, purify via the Acetonitrile Complex method:

- Dissolve crude DA18C6 in minimum hot acetonitrile.
- Cool slowly to -20°C.
- DA18C6 forms a crystalline solvate with MeCN. Filter and dry under high vacuum to remove the solvent.

Protocol A: Symmetric Bis-Alkylation (N,N'-Dialkyl Derivatives)

Objective: Synthesis of N,N'-dibenzyl-1,10-diaza-18-crown-6 (Model Reaction). Mechanism: Double

substitution.

Materials

- 1,10-Diaza-18-crown-6 (1.0 eq)
- Benzyl Bromide (2.4 eq) — Excess ensures complete conversion.
- (anhydrous, 5.0 eq) or
- .
- Acetonitrile (Dry, HPLC grade).

Step-by-Step Methodology

- Setup: Flame-dry a 2-neck round bottom flask (RBF) equipped with a magnetic stir bar and reflux condenser. Flush with
- .

- Solvation: Dissolve DA18C6 (1.0 g, 3.8 mmol) in dry acetonitrile (40 mL).
 - Note: Concentration should be ~0.1 M. Too concentrated promotes intermolecular polymerization if di-halides were used; for mono-halides, it minimizes viscosity.
- Deprotonation: Add

(2.0 g, 19 mmol). Stir at Room Temperature (RT) for 15 mins.
- Addition: Add Benzyl Bromide (1.08 mL, 9.1 mmol) dropwise.
- Reflux: Heat to reflux (82°C) for 18–24 hours. Monitor via TLC (Alumina plates) or LC-MS.
 - Endpoint: Disappearance of mono-alkylated intermediate.
- Workup:
 - Cool to RT. Filter off inorganic salts (, excess Carbonate).
 - Evaporate filtrate to dryness (rotary evaporator).
 - Redissolve residue in

(50 mL) and wash with 1M

(20 mL) to remove any protonated species.
- Purification (Critical):
 - Method 1 (Preferred): Recrystallization from Hexane/Acetone if the product is solid.
 - Method 2 (Chromatography): Use Neutral Alumina (Brockmann Grade II/III). Eluent: 0-2% MeOH in DCM.
 - Avoid Silica unless using 1-5% Triethylamine () in the eluent to deactivate silanols.

Protocol B: High-Fidelity Mono-Functionalization (The "Lariat" Route)

Objective: Synthesis of Mono-N-functionalized lariat ethers.^[1] Challenge: Preventing over-alkylation to the bis-product. Strategy: The Mono-Boc Protection Route. This is superior to statistical methods for valuable side-arms.

Phase 1: Synthesis of N-Boc-1,10-diaza-18-crown-6

- Stoichiometry: Dissolve DA18C6 (1.0 eq) in
.
.
- Reagent: Add Di-tert-butyl dicarbonate (
, 0.9 eq) dissolved in
dropwise over 2 hours at 0°C.
 - Why 0.9 eq? To ensure unreacted SM remains (easy to recover) rather than forming Bis-Boc (useless dead end).
- Workup: Wash with water. The Bis-Boc is non-polar, Mono-Boc is moderately polar, unreacted DA18C6 stays in the aqueous phase (mostly) or elutes last.
- Purification: Column chromatography (Alumina). Gradient: DCM -> 5% MeOH/DCM.

Phase 2: Functionalization & Deprotection

- Alkylation: React N-Boc-DA18C6 with your functional halide (e.g., 2-(picolyl)chloride) using Protocol A conditions (MeCN/Carbonate).
- Deprotection:
 - Dissolve the intermediate in
.^[2]
 - Add Trifluoroacetic acid (TFA) (20% v/v). Stir 2h at RT.^[3]

- Caution: The product will be the TFA salt.
- Salt Neutralization:
 - Evaporate TFA/DCM.
 - Dissolve in water.^{[2][4][5]} Basify to pH 12 with NaOH.
 - Extract continuously with Chloroform or DCM (Macrocycles partition poorly; multiple extractions required).

Protocol C: Amide Coupling (Clip Synthesis)

Objective: Attaching calixarenes or fluorophores via amide linkages. Reagents: Acid Chloride (R-COCl) or Carboxylic Acid + EDC/NHS.

- Conditions:

or dry THF,

.
- Base: Triethylamine (

, 1.2 eq per amine) to scavenge HCl.
- Procedure:
 - Dissolve DA18C6 and

.
 - Add Acid Chloride dropwise.
 - Note: Amides reduce the binding affinity of the crown ether for metal cations (N-C=O is less electron-donating than N-Alkyl). If high binding is required, reduce the amide to an amine using

or

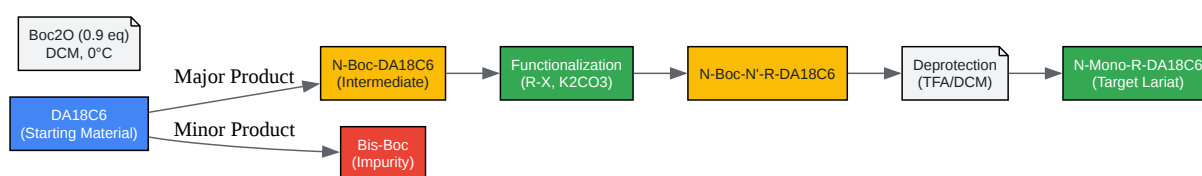
Part 3: Characterization & Data Analysis

Expected NMR Signatures

Distinguishing Mono- vs. Bis-substitution is critical.

Feature	Unsubstituted DA18C6	Symmetric Bis-Alkyl	Mono-Alkyl (Lariat)
Symmetry	(High Symmetry)	or	(Asymmetric)
Ethylene Region	2 sets of triplets (or broad singlets)	3-4 distinct sets	Complex multiplets (loss of symmetry)
Peaks	~3 signals	~4-6 signals	~12+ signals (all carbons distinct)
Mass Spec	[M+H] ⁺ 263.2	[M+2R+H] ⁺	[M+R+H] ⁺

Workflow Visualization: The Mono-Boc Route



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Figure 2: Step-by-step workflow for high-purity mono-functionalization using Boc protection.

Part 4: Troubleshooting & Safety

Common Pitfalls

- Silica Streaking: The secondary/tertiary amines interact with silica.

- Fix: Pre-wash silica with 1%

in Hexane, or use Neutral Alumina.
- Incomplete Reaction: Steric hindrance around the crown cavity can slow down SN2 reactions.
 - Fix: Add catalytic Sodium Iodide (Finkelstein condition) to convert R-Cl to R-I in situ.
- Hygroscopicity: DA18C6 derivatives attract water.
 - Fix: Store under Argon/Nitrogen. Dry final oils under high vacuum (>4h) before weighing.

Safety Statement

Warning: Crown ethers are designed to transport ions across lipid membranes. They are readily absorbed through the skin and can transport toxic heavy metals or other reagents into the body.

- Always wear double nitrile gloves.
- Never use DMSO as a solvent if skin contact is possible (enhances permeability).

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